

# Essential Safety and Logistical Information for Handling Dimethoxane

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## Compound of Interest

Compound Name: Dimethoxane

Cat. No.: B1670664

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of laboratory chemicals is paramount. This document provides immediate, procedural guidance for the use of **Dimethoxane**, focusing on personal protective equipment (PPE), operational plans, and disposal protocols to foster a secure research environment.

## Hazard Overview and Exposure Limits

**Dimethoxane** is recognized as a skin sensitizer and may cause irritation to the skin and eyes. While no official Occupational Exposure Limit (OEL) from OSHA or ACGIH has been established for **Dimethoxane**, an estimated OEL can be derived from toxicological data. The table below summarizes the available data, which should be used as a guide for risk assessment and control banding.

Parameter	Value	Source / Analogy
CAS Number	828-00-2	N/A
Predicted Maximum Tolerated Dose (MTD)	125 mg/kg/day	ECETOC TR No. 101 <sup>[1]</sup>
Estimated Occupational Exposure Limit (OEL)	~ 1 mg/m <sup>3</sup> (8-hour TWA)	Calculation based on MTD

Note: The Estimated OEL is a conservative value derived from the predicted MTD and should be used for guidance in the absence of official limits.

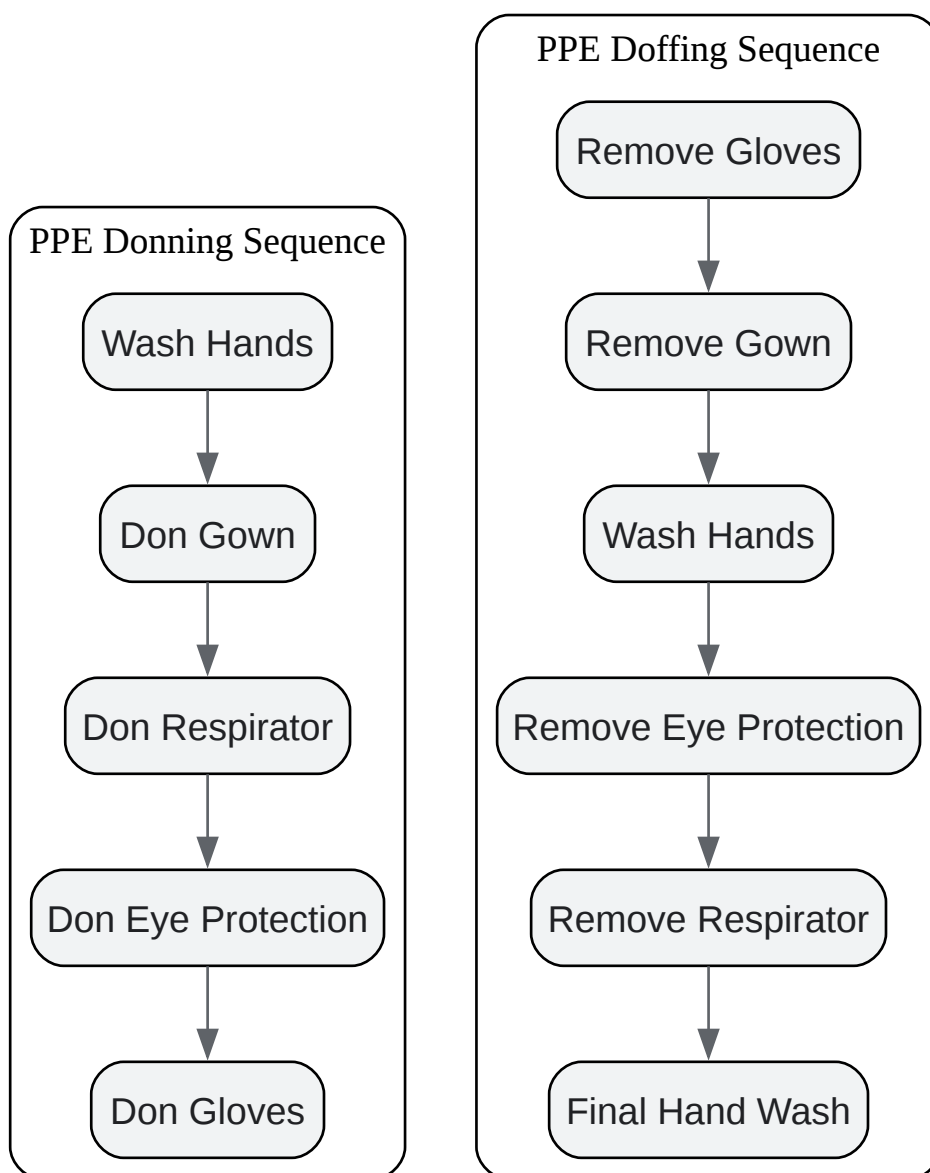
## Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is critical to mitigate the risks associated with **Dimethoxane**. The following table outlines recommended glove materials and their estimated breakthrough times based on data for structurally similar chemicals, such as acetates and cyclic ethers.

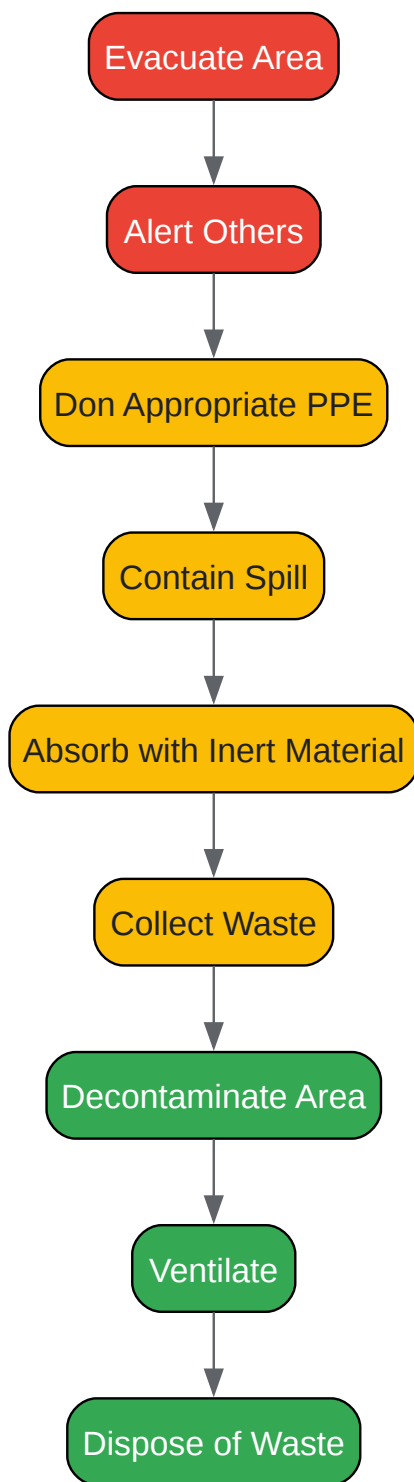
Glove Material	Estimated Breakthrough Time	Recommendation
Nitrile Rubber	> 60 minutes (for similar acetates)	Suitable for short-duration tasks and splash protection.
Butyl Rubber	> 480 minutes (for similar acetates)	Recommended for extended handling periods and spill response.

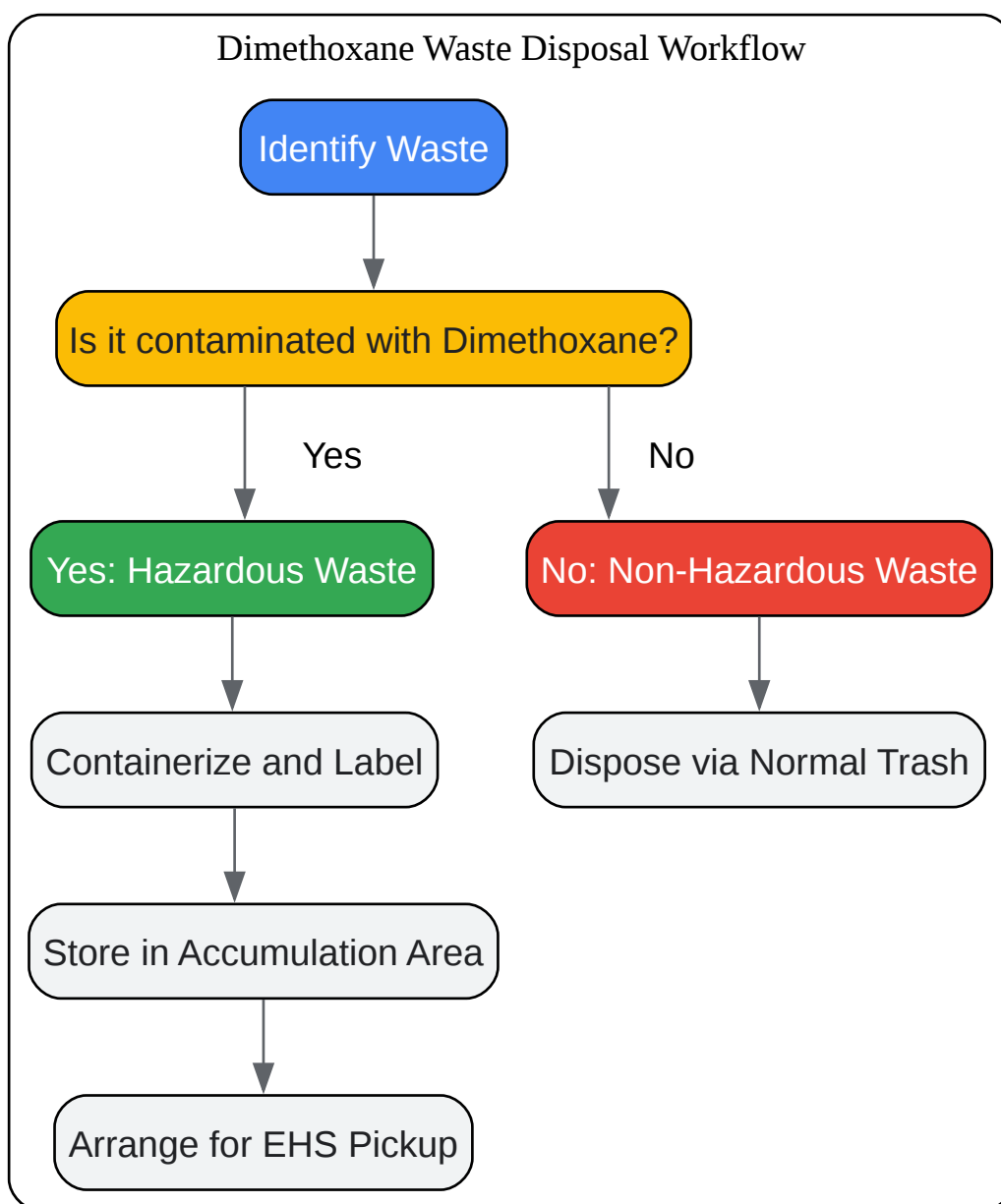
## PPE Donning and Doffing Procedures

Proper donning and doffing of PPE are essential to prevent cross-contamination. The following workflow diagrams illustrate the correct procedures.



## Dimethoxane Spill Response Workflow





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## References

- 1. [ecetoc.org](https://www.ecetoc.org) [[ecetoc.org](https://www.ecetoc.org)]
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